

Comparative Performance Analysis of Perylene Red Maroon (PR179) for Scientific Applications

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Compound of Interest

Compound Name: Perylene Red

Cat. No.: B1679657

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This guide provides a comprehensive characterization of **Perylene Red** Maroon (PR179), a high-performance organic pigment, and objectively compares its performance against two common alternatives: Pyrrole Crimson (PR264) and Quinacridone Maroon (PR206). The information presented is intended for researchers, scientists, and drug development professionals who require precise and reliable colorants in their work.

Perylene Red Maroon (PR179) is a synthetic organic pigment known for its deep, maroon to red-brown hue.^{[1][2]} It is valued for its exceptional lightfastness and weather resistance, making it suitable for applications requiring long-term color stability.^{[1][3]}

Quantitative Performance Data

The following table summarizes the key performance indicators of **Perylene Red** Maroon (PR179) in comparison to Pyrrole Crimson (PR264) and Quinacridone Maroon (PR206). This data is compiled from technical data sheets and qualitative industry observations.

Property	Perylene Red Maroon (PR179)	Pyrrole Crimson (PR264)	Quinacridone Maroon (PR206)	Test Method
Lightfastness (Blue Wool Scale)	8 (Excellent)[1]	7-8 (Very Good to Excellent)[4]	8 (Excellent)[5]	ASTM D4303
Heat Resistance	200°C[1]	>300°C	~300°C	Internal Method
Tinting Strength	High[2]	Very High[6]	Moderate	ISO 787-16
Acid Resistance (1-5 Scale)	5 (Excellent)[1]	5 (Excellent)	5 (Excellent)[7] [8]	ASTM D543
Alkali Resistance (1-5 Scale)	5 (Excellent)[1]	5 (Excellent)	5 (Excellent)[7] [8]	ASTM D543
Transparency	Semi-transparent to Transparent[2] [9]	Semi-transparent	Transparent[10]	Visual Inspection
Staining	High Staining[9]	Medium Staining	Staining	Visual Inspection

Note: Some data points are derived from qualitative assessments and cross-referenced with typical performance for the pigment class where direct quantitative comparisons were unavailable.

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to ensure reproducibility and accurate comparison.

Lightfastness Testing (ASTM D4303)

This method determines the effect of indoor light exposure on the colorfastness of pigments.

- **Sample Preparation:** A dispersion of the pigment in a clear, non-reactive binder is prepared and applied uniformly to a stable, non-reactive substrate. A portion of each sample is masked to serve as an unexposed control.

- **Exposure:** Samples are exposed to a controlled artificial light source, typically a xenon arc lamp, designed to simulate the spectral distribution of daylight through window glass.[\[11\]](#) The exposure is conducted for a specified duration or until a certain radiant energy threshold is reached.[\[11\]](#)
- **Evaluation:** The color difference (ΔE^*_{ab}) between the exposed and unexposed portions of each sample is measured using a spectrophotometer. The lightfastness is then rated on the Blue Wool Scale (1-8), where 8 indicates no fading and 1 indicates severe fading.[\[12\]](#)

Tinting Strength (ISO 787-16)

This protocol provides a method for comparing the tinting strength of a pigment against a standard.

- **Preparation of Dispersions:** A standard white base (e.g., titanium dioxide in a binder) is prepared. Weighed amounts of the test pigment and a reference pigment are separately dispersed into equal amounts of the white base to create colored pastes.[\[13\]](#)
- **Color Comparison:** The colored pastes are drawn down side-by-side on a neutral substrate. The visual or instrumental color difference between the two is assessed.[\[14\]](#)
- **Calculation:** The tinting strength is expressed as a percentage relative to the reference standard. If the test pigment produces a stronger color, its tinting strength is greater than 100%.[\[13\]](#)

Chemical Resistance (Adapted from ASTM D543)

This test evaluates the resistance of the pigment to various chemical agents.

- **Sample Preparation:** Pigment drawdowns are prepared on a non-reactive substrate as in the lightfastness test.
- **Exposure:** The samples are immersed in or spotted with standardized acidic (e.g., 5% HCl) and alkaline (e.g., 5% NaOH) solutions for a specified period (e.g., 24 hours) at a controlled temperature.[\[15\]](#)[\[16\]](#)
- **Evaluation:** After exposure, the samples are rinsed, dried, and visually inspected for any changes in color, gloss, or surface texture. The resistance is rated on a 1 to 5 scale, where 5

indicates no change and 1 indicates severe degradation.[1]

Pigment Selection Workflow

The following diagram illustrates a logical workflow for selecting the most appropriate pigment based on key performance requirements.

Caption: Pigment selection decision tree based on key performance criteria.

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References

- 1. icdn.tradew.com [icdn.tradew.com]
- 2. Color Spotlight: Perylene Maroon (PR179) – Idyll Sketching [idyllsketching.com]
- 3. ispigment.com [ispigment.com]
- 4. Color Spotlight: Pyrrol Crimson (PR264) – Idyll Sketching [idyllsketching.com]
- 5. Art Spectrum Artists' Oil Paint - Quinacridone Maroon, 40 ml | Utrecht Art Supplies [utrechtart.com]
- 6. Pyrrole red deep [isaro.be]
- 7. researchgate.net [researchgate.net]
- 8. jacksonsart.com [jacksonsart.com]
- 9. danielsmith.com [danielsmith.com]
- 10. Color Spotlight: Quinacridone Burnt Scarlet (PR206) – Idyll Sketching [idyllsketching.com]
- 11. micomlab.com [micomlab.com]
- 12. kelid1.ir [kelid1.ir]
- 13. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 14. intertekinform.com [intertekinform.com]

- 15. Chemical Compatibility ASTM D543 [intertek.com]
- 16. ardl.com [ardl.com]
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